

Physicochemical Properties of Corilagin

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Compound Focus: Corilagin (Standard)

CAS No.: 23094-69-1

Cat. No.: S586421

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This table consolidates key information about corilagin's properties from the available literature:

Property	Description
Chemical Name	β -1-O-galloyl-3,6-(R)-hexahydroxydiphenoyl-d-glucose [1]
Type	Ellagitannin (a hydrolyzable tannin, polyphenol) [2] [1]
Molecular Formula	$C_{27}H_{22}O_{18}$ [1]
Molecular Weight	634 g/mol [1]
Physical Form	Off-white acicular crystalline powder [1]
Solubility	Soluble in DMSO , methanol, acetone, and ethanol. Practically insoluble in water [1] [3].

Experimental Contexts from Research

While explicit storage conditions are not provided, the methods sections of research papers offer clues on how corilagin is handled in laboratory settings. The following table summarizes these practices:

| Application Context | Reported Handling Practice | Citation | |---|:---|:---| | **Cell-based assays** (e.g., anti-tumor, antiviral) | Dissolved in **PBS** (Phosphate Buffered Saline) or **DMSO** to create a stock solution, then stored at **4°C** [4]. | | | **In vitro biochemical assays** (e.g., inhibition studies) | Typically dissolved in **DMSO** [5] [6]. The stability in aqueous assay buffers over the experiment duration is implied but not quantified. | | **Chromatographic Analysis** (HPLC) | Used as a standard, dissolved in the **HPLC mobile phase** (e.g., a mixture of aqueous acetic acid and acetonitrile) [7]. |

Suggested Stability Guidelines & Troubleshooting

Based on the properties and common practices, here are some guidelines and troubleshooting tips for your experiments.

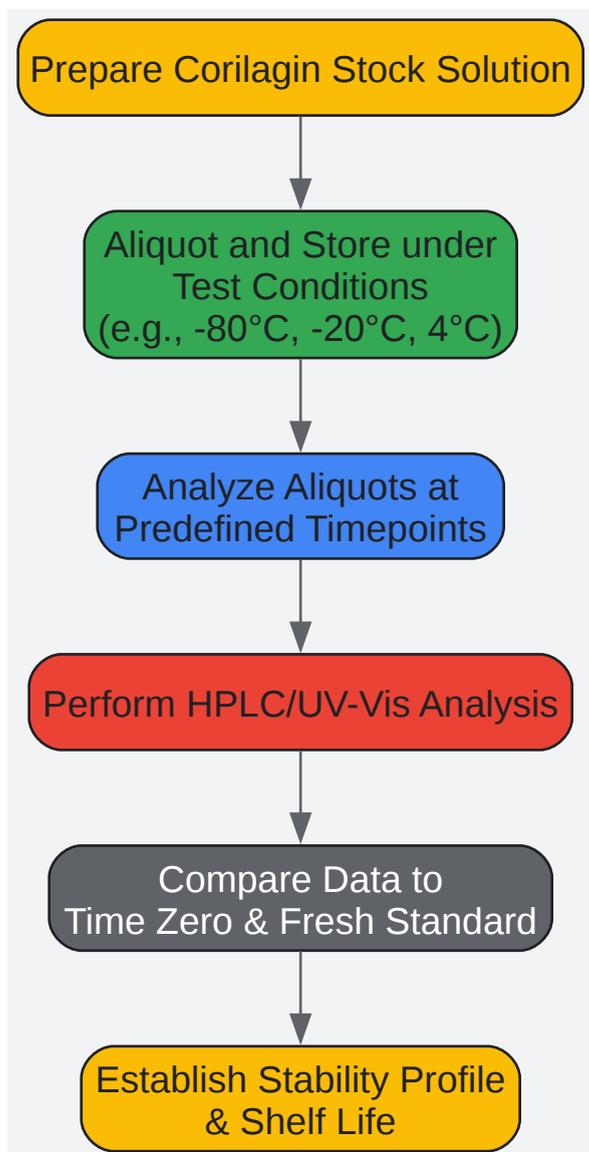
FAQs and Troubleshooting

- **Q: What is the best solvent for preparing a long-term stock solution of corilagin?**
 - **A: DMSO** is the most universally used solvent for creating concentrated stock solutions (e.g., 10-100 mM) in biological research. Its high solubility in DMSO and the solvent's properties support better long-term stability for many compounds.
- **Q: How should I store my corilagin stock solutions?**
 - **A:** For **long-term storage** (several months to a year), it is recommended to prepare aliquots of your DMSO stock solution and store them at **-20°C or -80°C**. For **short-term use** (a few days to weeks), a stock solution in DMSO can typically be stored at **4°C**. Always note the date of preparation and avoid repeated freeze-thaw cycles.
- **Q: I see precipitate in my aqueous working solution. What should I do?**
 - **A:** This is expected given corilagin's low water solubility. Ensure you are diluting your DMSO stock solution into a well-buffered aqueous medium with gentle vortexing. The final concentration of DMSO in your assay should generally not exceed 0.1-1% to avoid cytotoxicity. If precipitate forms, gently vortex or sonicate the solution before use, and verify your intended concentration.
- **Q: How can I monitor the stability and integrity of my corilagin solution?**

- **A: Analytical techniques** are key.
 - **HPLC:** This is the most direct method. Regularly analyze your solution and compare the chromatogram (particularly the peak area and retention time of the main compound) to a fresh standard. A decrease in the main peak or the appearance of new peaks indicates degradation [7].
 - **UV-Vis Spectroscopy:** Track the absorbance spectrum over time. Shifts in the spectrum or changes in absorbance at characteristic wavelengths can signal compound breakdown [3].

Workflow for Assessing Solution Stability

The following diagram outlines a systematic protocol to establish the stability profile of your corilagin solutions in the lab, based on standard practices.



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